

Technical Guide: Safety and Handling of 3-Iodo-1-propyl-1H-pyrazole

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Compound of Interest

Compound Name: 3-Iodo-1-propyl-1H-pyrazole

Cat. No.: B595125

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety, handling, and disposal information for **3-Iodo-1-propyl-1H-pyrazole** (CAS No. 1334500-09-2). The information herein is intended to equip laboratory personnel with the necessary knowledge to handle this chemical intermediate safely and effectively. This compound is primarily used for research and development purposes, including as a building block in the synthesis of pharmaceuticals and agrochemicals.^[1]

Hazard Identification and Classification

3-Iodo-1-propyl-1H-pyrazole is classified as hazardous. The following tables summarize its GHS classification and associated hazard and precautionary statements.^[2]

Table 1: GHS Hazard Classification

Classification	Category
Acute Toxicity, Oral	4
Skin Irritation	2
Specific Target Organ Toxicity — Single Exposure (STOT SE3)	3

Source: ChemicalBook Safety Data Sheet^[2]

Table 2: GHS Hazard and Precautionary Statements

Code	Statement
H302	Harmful if swallowed.
H315	Causes skin irritation.
H335	May cause respiratory irritation.
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[2]
P264	Wash hands and exposed skin thoroughly after handling.[2]
P270	Do not eat, drink or smoke when using this product.[2]
P271	Use only outdoors or in a well-ventilated area.[2]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]
P301+P317	IF SWALLOWED: Get medical help.[2]
P302+P352	IF ON SKIN: Wash with plenty of water.[2]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[2]
P405	Store locked up.[2]
P501	Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[2][3]

Source: ChemicalBook Safety Data Sheet, ECHEMI Safety Data Sheet[2][3]

Physical and Chemical Properties

The known physical and chemical properties of **3-Iodo-1-propyl-1H-pyrazole** are summarized below.

Table 3: Physical and Chemical Data

Property	Value	Source
CAS Number	1334500-09-2	[2][4]
Molecular Formula	C ₆ H ₉ IN ₂	[2][4]
Molecular Weight	236.05 g/mol	[2][4]
Boiling Point	255.4 ± 13.0 °C (Predicted)	[4]
Density	1.78 ± 0.1 g/cm ³ (Predicted)	[4]
pKa	-0.01 ± 0.10 (Predicted)	[4]
Storage Temperature	2-8°C	[4]

Experimental Protocols: Safety and Handling

Adherence to strict safety protocols is mandatory when working with this compound.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle **3-Iodo-1-propyl-1H-pyrazole** in a well-ventilated area.[2][3] Use of a chemical fume hood is strongly recommended.
- Eye Protection: Wear tightly fitting safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.[3][5]
- Skin and Body Protection: Wear a lab coat and appropriate protective gloves (e.g., nitrile) to prevent skin contact.[5] Inspect gloves before use.[5] Contaminated clothing should be removed immediately and washed before reuse.[2]
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, use a full-face respirator with an appropriate cartridge (NIOSH/MSHA or EN 149 approved).[6]

Safe Handling and Hygiene

- Avoid contact with skin, eyes, and clothing.[6]
- Avoid ingestion and inhalation.[5]
- Do not eat, drink, or smoke in the laboratory or when handling the product.[2][5]
- Wash hands thoroughly after handling and before breaks.[5]
- Keep the container tightly closed when not in use.[2][3]

Storage

- Store in a dry, cool, and well-ventilated place.[2][3][6] Recommended storage temperature is between 2-8°C.[4]
- Keep the container tightly closed to prevent moisture contamination.[2][3]
- Store locked up and away from incompatible materials such as strong oxidizing and reducing agents.[2][6]

Accidental Release Measures

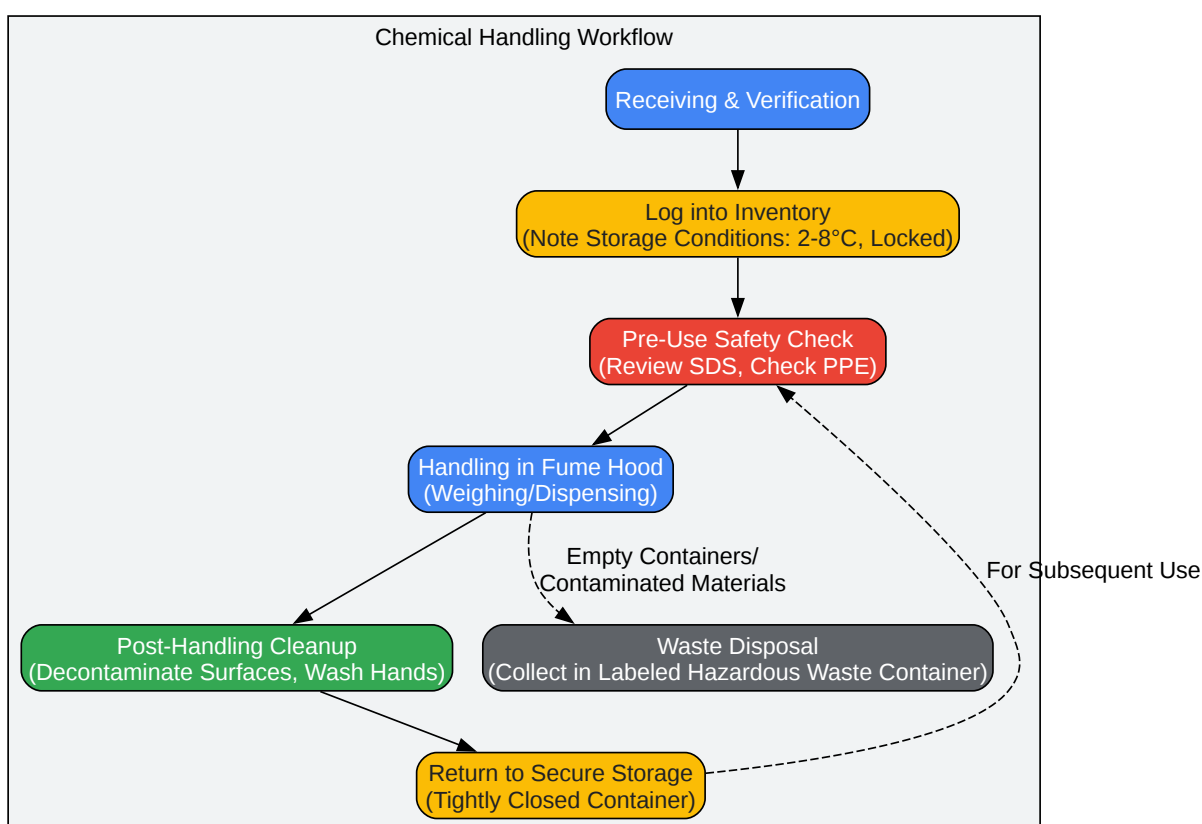
- Personal Precautions: Evacuate the area. Ensure adequate ventilation. Wear appropriate personal protective equipment as described in Section 3.1.
- Containment: Prevent the substance from entering drains. Cover drains if necessary.
- Cleanup: For spills, use an inert absorbent material (e.g., sand, vermiculite) to soak up the chemical.[6] Collect the material and place it into a suitable, closed container for disposal.[6]

Disposal

- Disposal of **3-Iodo-1-propyl-1H-pyrazole** and its containers must be done in accordance with local, regional, and national hazardous waste regulations.[2][3]
- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste to ensure complete and accurate classification.[6]

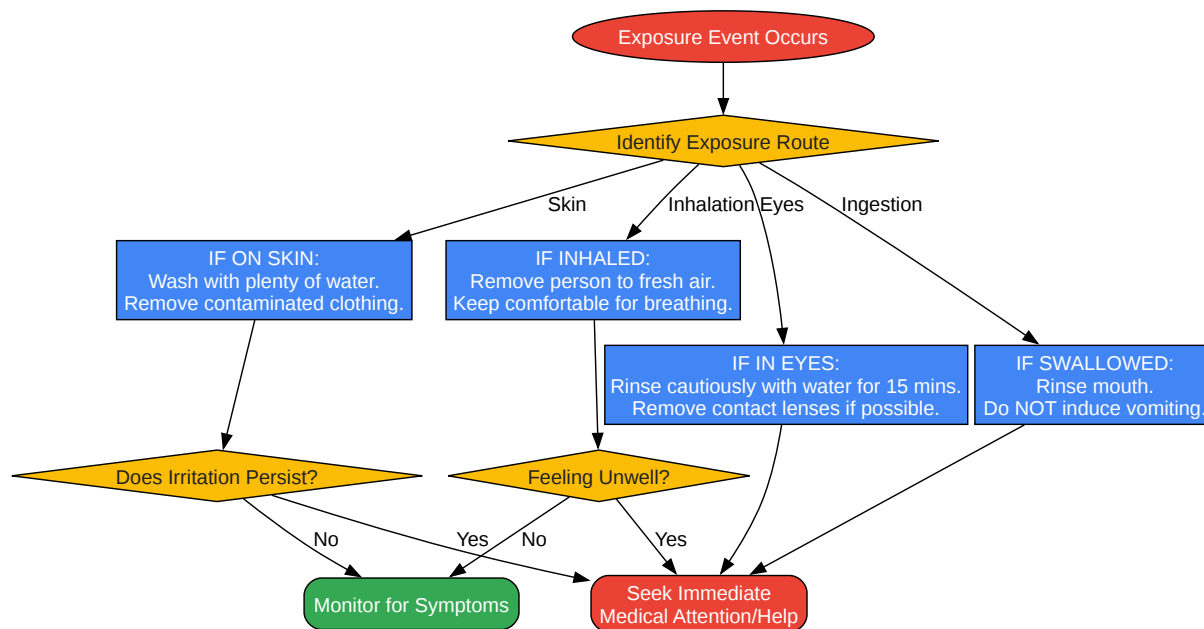
Visualized Workflows and Relationships

To aid in understanding the necessary safety procedures, the following diagrams illustrate key workflows and logical relationships for handling **3-Iodo-1-propyl-1H-pyrazole**.



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Caption: Logical workflow for the safe handling of **3-Iodo-1-propyl-1H-pyrazole**.



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Caption: First aid decision-making logic following an exposure event.

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